

Preparing Methoxy-X04 Stock and Working Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Methoxy-X04

Cat. No.: B1676419

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Introduction

Methoxy-X04 is a fluorescent dye that readily crosses the blood-brain barrier and possesses a high binding affinity for β -sheet structures, making it an invaluable tool for the detection and quantification of amyloid- β (A β) plaques, neurofibrillary tangles, and cerebrovascular amyloid. [1][2][3][4] Its utility spans both in vitro staining of postmortem tissue and in vivo imaging in animal models of Alzheimer's disease and other amyloid-related pathologies. This document provides detailed protocols for the preparation of **Methoxy-X04** stock and working solutions for various research applications.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **Methoxy-X04** are summarized in the table below.

Property	Value	Solvents	Notes
Molecular Weight	344.4 g/mol	-	Batch specific molecular weights may vary.
Excitation Maximum (λ_{ex})	370 nm	-	Can be imaged with a DAPI filter set.
Emission Maximum (λ_{em})	452 nm	-	
In Vitro Binding Affinity (K_i)	26.8 nM	-	For A β fibrils.
Solubility	~100 mM (34.44 mg/mL)	DMSO	
	~20 mM (6.88 mg/mL)	Ethanol	
	~5 mg/mL	Ethanol	
	~30 mg/mL	Dimethyl formamide (DMF)	
Sparingly soluble	Aqueous buffers		
	~0.33 mg/mL	1:2 solution of DMSO:PBS (pH 7.2)	
Storage (Solid)	+4°C	-	Protect from light.
Storage (Stock Solution)	-20°C for up to 1 month	DMSO or other organic solvents	Protect from light.
	-80°C for up to 6 months	DMSO or other organic solvents	Protect from light.

Experimental Protocols

Safety Precautions: Always handle **Methoxy-X04** in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

Protocol 1: Preparation of Methoxy-X04 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is suitable for long-term storage and dilution into various working solutions.

Materials:

- **Methoxy-X04** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh the desired amount of **Methoxy-X04** powder in a suitable container.
- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 290.36 μ L of DMSO per 1 mg of **Methoxy-X04**, assuming a molecular weight of 344.4 g/mol).
- Vortex the solution until the **Methoxy-X04** is completely dissolved. Sonication can be used to aid dissolution if precipitation occurs.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or -80°C for up to six months, protected from light.

Protocol 2: Preparation of Working Solution for In Vitro Tissue Staining

This working solution is suitable for staining amyloid plaques in fixed tissue sections.

Materials:

- **Methoxy-X04** stock solution (from Protocol 1)
- Phosphate-buffered saline (PBS), pH 7.4
- Ethanol
- Distilled water
- 0.1 N Sodium hydroxide (NaOH)

Procedure:

- Prepare a 100 μ M working solution of **Methoxy-X04** in a solution of 40% ethanol and 60% distilled water.
- Adjust the pH of the working solution to 10 with 0.1 N NaOH.
- Deparaffinize and rehydrate tissue sections as per standard histological protocols.
- Incubate the sections in the **Methoxy-X04** working solution for 10 minutes.
- Briefly rinse the sections in tap water.
- Differentiate the sections in 0.2% NaOH in 80% ethanol for 2 minutes.
- Rinse the sections in tap water for 10 minutes before coverslipping.

Protocol 3: Preparation of Working Solution for In Vivo Administration (Intraperitoneal Injection)

This protocol details the preparation of a **Methoxy-X04** solution for intraperitoneal (i.p.) injection in animal models, commonly used for in vivo imaging of amyloid plaques.

Materials:

- **Methoxy-X04** powder
- DMSO
- Propylene glycol
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

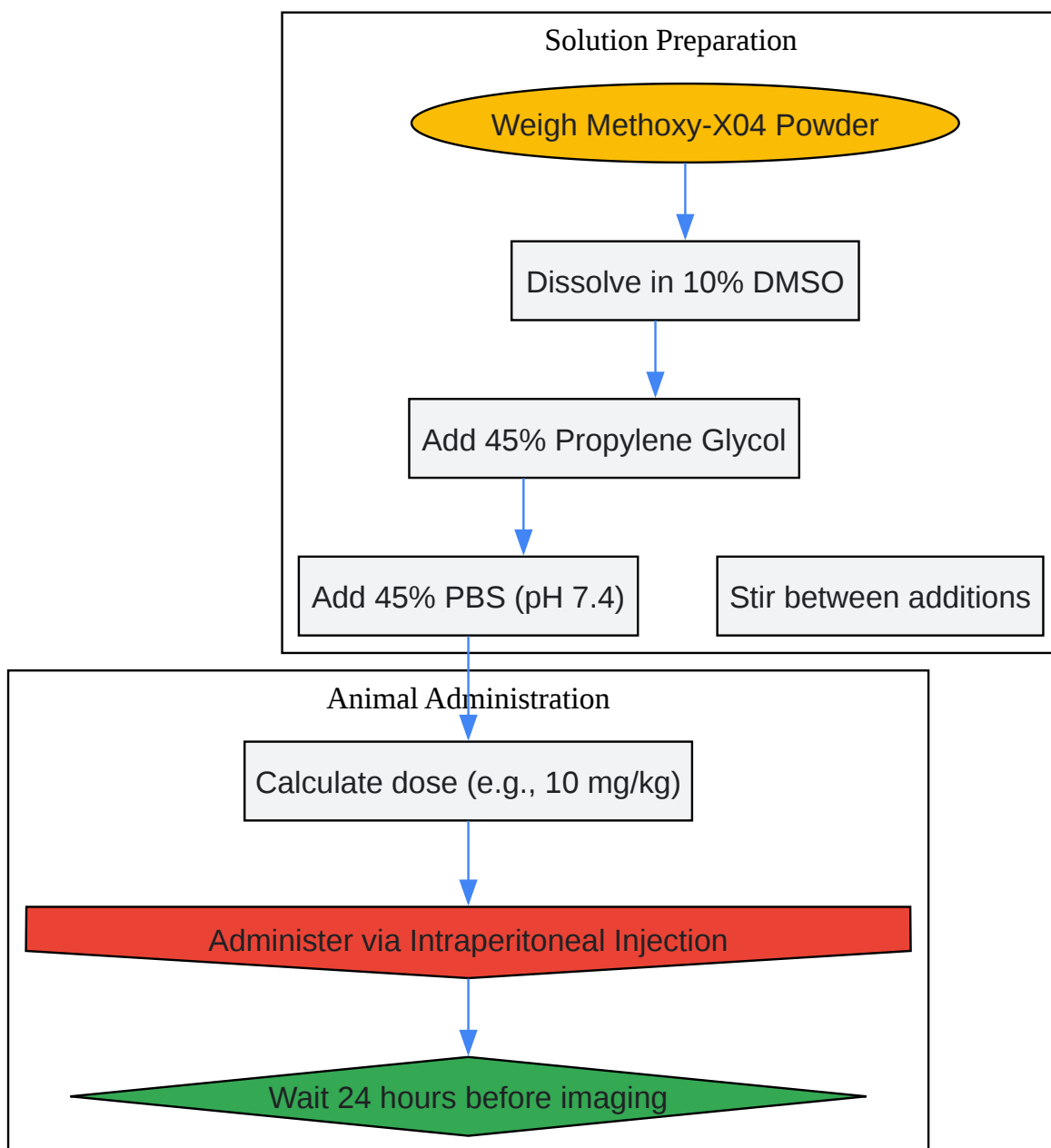
- Prepare a 5 mg/mL solution of **Methoxy-X04**.
- The final solvent composition should be 10% DMSO, 45% propylene glycol, and 45% PBS.
- Under a fume hood, dissolve the weighed **Methoxy-X04** powder in DMSO first, stirring until a clear solution is obtained.
- Sequentially add the propylene glycol and then the PBS, stirring with each addition.
- The final solution may appear as a yellowish-green emulsion.
- This solution can be stored at 4°C for up to two months.
- A typical dosage for intraperitoneal injection in mice is 10 mg/kg of body weight, administered 24 hours prior to imaging.

Visualizations



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Caption: Workflow for preparing **Methoxy-X04** stock solution.



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